

Personal protective equipment for handling 2-Amino-6-iodopurine

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Compound of Interest

Compound Name: 2-Amino-6-iodopurine

Cat. No.: B107381

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Essential Safety and Handling Guide for 2-Amino-6-iodopurine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Amino-6-iodopurine** (CAS No. 19690-23-4), a critical reagent in nucleic acid research and drug development. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

A summary of key quantitative data for **2-Amino-6-iodopurine** is presented below for easy reference.

Property	Value
CAS Number	19690-23-4 [1] [2] [3]
Molecular Formula	C ₅ H ₄ IN ₅ [3]
Molecular Weight	261.03 g/mol [3]
Appearance	White to orange to green crystalline powder [3]
Melting Point	240 °C (decomposes) [3]
Storage Temperature	2 - 8 °C [3]

Operational Plan: Handling and Disposal

This section outlines a step-by-step protocol for the safe handling and disposal of **2-Amino-6-iodopurine**.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent skin, eye, and respiratory exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield, especially when handling larger quantities or if there is a risk of splashing.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Inspect gloves for any signs of degradation or punctures before use.
- Body Protection: A lab coat must be worn. For tasks with a higher risk of splashes or aerosol generation, consider a chemical-resistant apron or coveralls.
- Respiratory Protection: If working with the solid form where dust may be generated, a NIOSH/MSHA-approved respirator (e.g., N95) is necessary. All handling of the solid should ideally be performed in a chemical fume hood to minimize inhalation risk.

Step-by-Step Handling Protocol

- Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before starting.
- Don the appropriate PPE as outlined above.
- Weighing and Aliquoting (Solid Form):
 - Perform all weighing and aliquoting of solid **2-Amino-6-iodopurine** within a chemical fume hood to control dust.
 - Use a disposable weighing boat or paper.
 - Carefully transfer the desired amount to your reaction vessel.
- Solution Preparation and Transfers:
 - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
 - Keep containers closed when not in use.
 - Conduct all transfers of solutions within the chemical fume hood.
- Post-Handling:
 - Thoroughly clean the work area after handling is complete.
 - Decontaminate any equipment that has come into contact with the chemical.
 - Remove PPE in the designated area, avoiding cross-contamination.
 - Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **2-Amino-6-iodopurine** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Collect any solid waste (e.g., contaminated weighing paper, gloves, and disposable lab coats) in a designated, sealed, and clearly labeled hazardous waste container.
 - Dispose of this container as chemical hazardous waste according to your institution's guidelines.
- Liquid Waste:
 - Collect all liquid waste containing **2-Amino-6-iodopurine** (e.g., reaction mixtures, solvent rinses) in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless compatibility has been confirmed.
 - Dispose of as chemical hazardous waste in accordance with institutional protocols.
- Contaminated Glassware:
 - Rinse the glassware with a suitable organic solvent (e.g., ethanol or acetone) within a chemical fume hood. Collect the rinseate as hazardous liquid waste.
 - After the initial rinse, wash the glassware with soap and water.

Emergency Procedures: First Aid

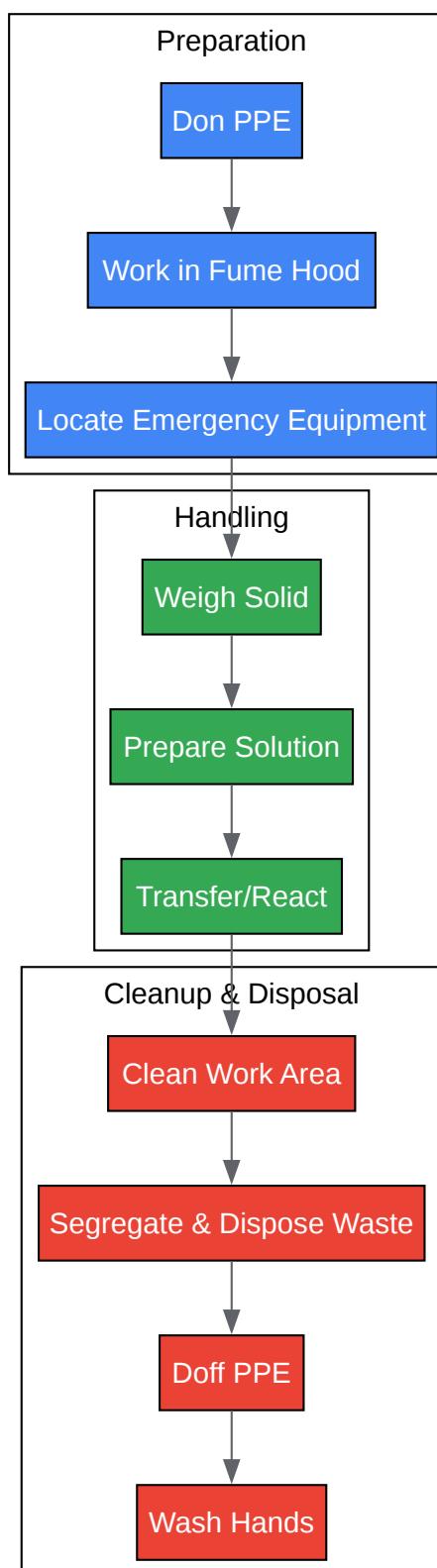
Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and shoes. Immediately wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- Inhalation: If dust is inhaled, move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

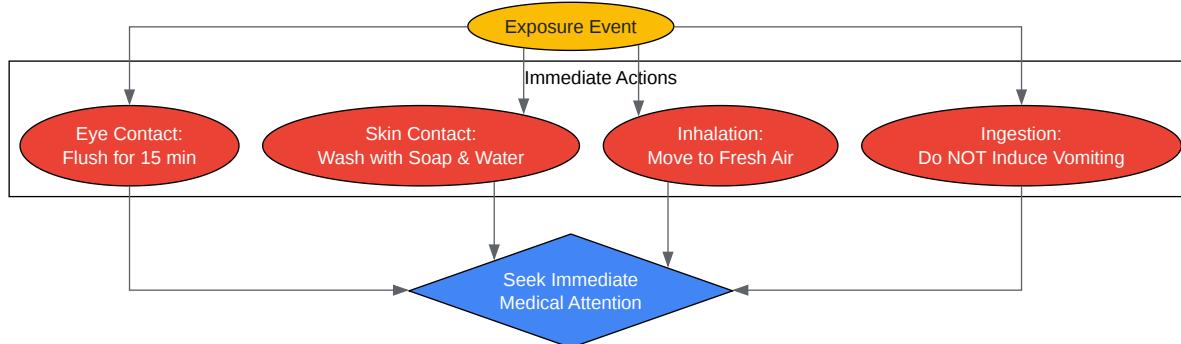
Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling **2-Amino-6-iodopurine** safely.



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Caption: Safe Handling Workflow for **2-Amino-6-iodopurine**.



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Caption: First Aid Response for **2-Amino-6-iodopurine** Exposure.

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